

A Comparative Spectroscopic Guide to 4-Methylquinoline-2-carbaldehyde and Its Isomers

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Compound of Interest

Compound Name: 4-Methylquinoline-2-carbaldehyde

CAS No.: 40105-30-4

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For the researcher in medicinal chemistry, materials science, or drug development, the precise identification of constitutional isomers is not merely an academic exercise—it is a critical determinant of a compound's biological activity, reactivity, and physical properties. Within the quinoline family, a prominent scaffold in numerous pharmaceuticals, the positional arrangement of substituents can dramatically alter a molecule's function. This guide provides an in-depth spectroscopic comparison of **4-Methylquinoline-2-carbaldehyde** and its isomers, offering a framework for their unambiguous differentiation.

Given the limited availability of comprehensive, published spectral sets for every conceivable isomer, this guide synthesizes experimental data from parent quinoline structures and closely related analogues. By grounding our analysis in the fundamental principles of spectroscopy, we will project the expected spectral characteristics of our target isomers, providing a robust, deductive methodology for their identification.

The Structural Challenge: Why Isomer Differentiation Matters

4-Methylquinoline-2-carbaldehyde and its isomers, such as 2-Methylquinoline-4-carbaldehyde, share the same molecular formula ($C_{11}H_9NO$) and thus the same molecular weight. However, the placement of the electron-donating methyl group ($-CH_3$) and the electron-withdrawing aldehyde group ($-CHO$) on the quinoline ring system creates distinct electronic environments. These differences are the key to their spectroscopic differentiation and are paramount for ensuring the correct molecule is advanced in a research pipeline.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy: A Window into the Proton Environment

¹H NMR spectroscopy is arguably the most powerful tool for elucidating the structure of these isomers. The chemical shift (δ) of each proton is highly sensitive to its local electronic environment, which is influenced by the anisotropic effects of the aromatic rings and the electronic nature of the substituents.

Causality of Chemical Shifts: An Expert's Perspective

The quinoline ring system's protons typically resonate in the aromatic region (δ 7.0-9.0 ppm). The nitrogen atom deshields adjacent protons (H2, H8), causing them to appear at a lower field. An aldehyde group is strongly deshielding due to the electronegativity of the oxygen and the anisotropic effect of the carbonyl bond, causing the aldehyde proton itself to resonate far downfield (δ >9.5 ppm). Conversely, a methyl group is weakly electron-donating, causing a slight shielding effect on nearby protons.

- **Aldehyde Proton (CHO):** The most diagnostic signal. Its chemical shift will be significantly downfield, typically δ 10.0-10.5 ppm. Its position relative to the nitrogen atom (e.g., at C2 vs. C4) will subtly influence its electronic environment and, therefore, its precise chemical shift.
- **Methyl Protons (CH₃):** This signal will appear as a singlet in the upfield region of the aromatic spectrum (typically δ 2.5-2.8 ppm). Its proximity to the electron-withdrawing aldehyde or the heterocyclic nitrogen will cause slight variations in its chemical shift.
- **Aromatic Protons:** The substitution pattern dictates the splitting patterns (coupling) and chemical shifts of the remaining protons on the quinoline core. For example, in **4-Methylquinoline-2-carbaldehyde**, the proton at C3 will be a singlet and will be influenced

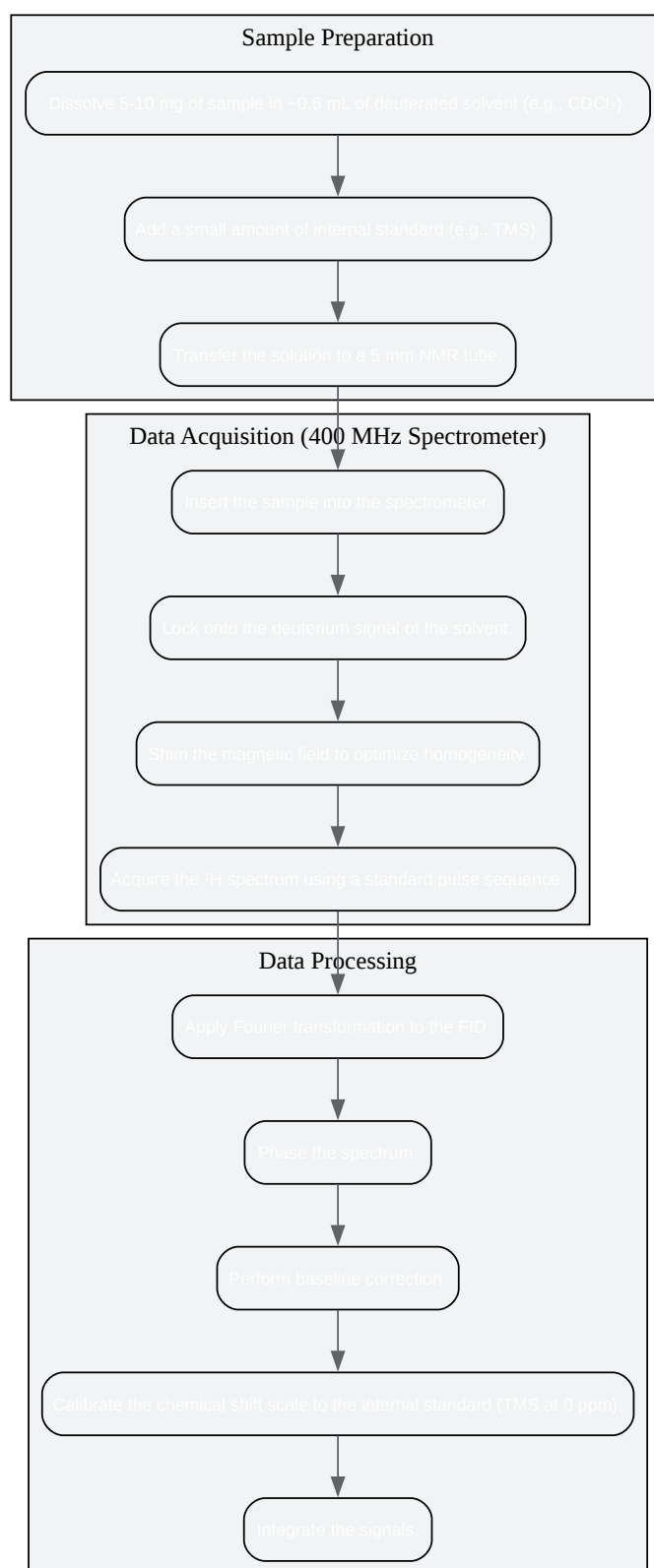
by both the adjacent aldehyde and the nearby methyl group. In 2-Methylquinoline-4-carbaldehyde, the H3 proton will also be a singlet but in a different electronic environment.

Comparative ^1H NMR Data

The following table summarizes the experimental data for parent compounds and provides a reasoned projection for **4-Methylquinoline-2-carbaldehyde** and a key isomer.

Compound	Aldehyde H (δ , ppm)	Methyl H (δ , ppm)	Aromatic H (δ , ppm)	Key Diagnostic Features
Quinoline-2-carbaldehyde[1]	~10.1 (s)	N/A	7.6-8.3 (m)	Aldehyde proton is prominent.
4-Methylquinoline[2]	N/A	~2.69 (s)	7.2-8.8 (m)	Methyl singlet is characteristic.
4-Quinolincarboxaldehyde[3]	~10.5 (s)	N/A	7.7-9.2 (m)	Aldehyde proton is significantly downfield.
4-Methylquinoline-2-carbaldehyde (Projected)	~10.2 (s)	~2.7 (s)	7.3-8.5 (m)	Singlet for H3. Proximity of methyl and aldehyde groups.
2-Methylquinoline-4-carbaldehyde (Projected)	~10.5 (s)	~2.8 (s)	7.4-9.0 (m)	Singlet for H3, likely further downfield due to proximity to the aldehyde.

Experimental Protocol: ^1H NMR Spectroscopy



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Caption: Workflow for ^1H NMR Spectroscopy.

¹³C NMR Spectroscopy: Mapping the Carbon Skeleton

While ¹H NMR reveals the proton environment, ¹³C NMR spectroscopy provides a direct map of the carbon framework. Each chemically non-equivalent carbon atom produces a distinct signal.

Causality of Chemical Shifts: An Expert's Perspective

The chemical shifts in ¹³C NMR are highly dependent on the hybridization and electronic environment of the carbon atoms.

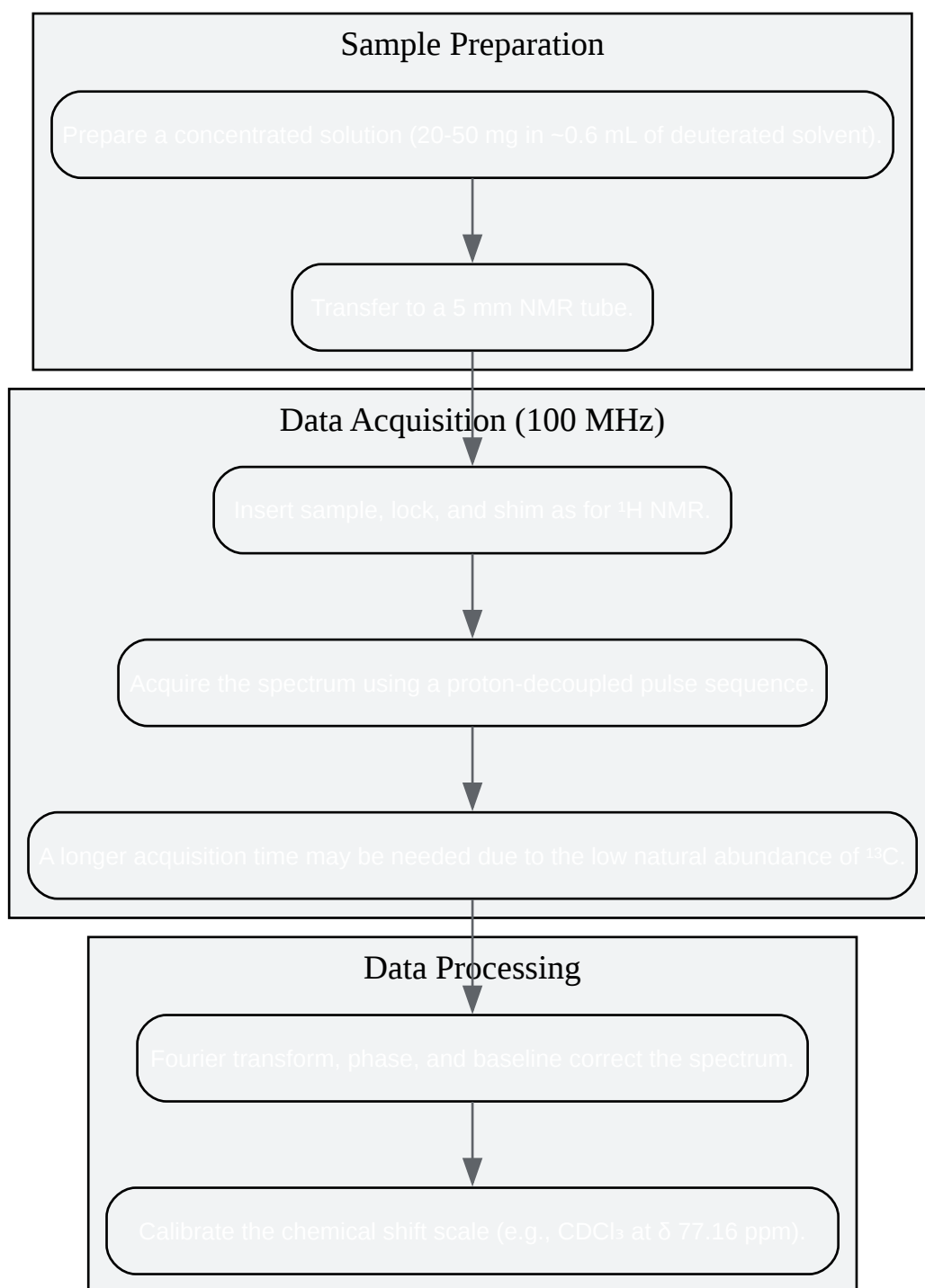
- **Carbonyl Carbon (C=O):** This is the most deshielded carbon and will appear significantly downfield, typically in the range of δ 190-195 ppm. Its position on the ring will cause minor shifts.
- **Methyl Carbon (-CH₃):** This aliphatic carbon is highly shielded and will appear far upfield, usually between δ 18-25 ppm.
- **Aromatic Carbons:** The carbons of the quinoline ring system resonate between δ 120-150 ppm. Carbons directly attached to the nitrogen (C2, C8a) are deshielded. The position of the substituents will have a predictable effect on the chemical shifts of the ring carbons. For instance, the carbon bearing the aldehyde group will be deshielded, while the carbon bearing the methyl group will be slightly shielded.

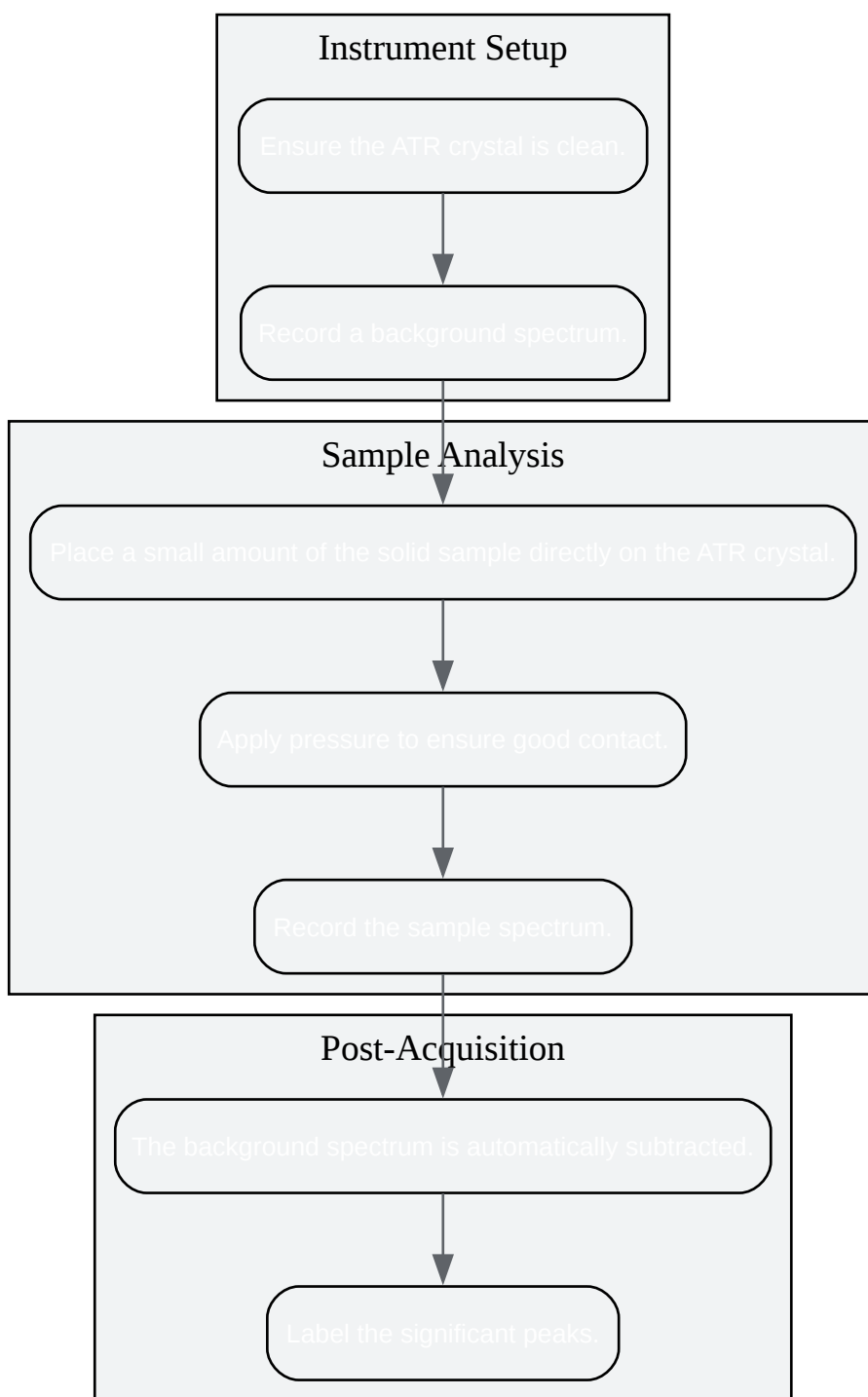
Comparative ¹³C NMR Data (Projected)

Compound	Carbonyl C (δ , ppm)	Methyl C (δ , ppm)	Aromatic C (δ , ppm)
4-Methylquinoline-2-carbaldehyde (Projected)	~193	~19	122-155
2-Methylquinoline-4-carbaldehyde (Projected)	~192	~24	120-160

Experimental Protocol: ¹³C NMR Spectroscopy

The protocol is similar to that for ^1H NMR, with the primary difference being the acquisition parameters tuned for the ^{13}C nucleus. A standard experiment involves proton decoupling to produce a spectrum with singlets for each carbon.





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Caption: Workflow for ATR-FTIR Spectroscopy.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of a compound and offers clues to its structure through fragmentation patterns.

Causality of Fragmentation: An Expert's Perspective

For all isomers of methylquinoline-carbaldehyde, the molecular ion peak (M^+) will be observed at $m/z = 171$, confirming the molecular formula $C_{11}H_9NO$. The key to differentiation lies in the relative abundances of the fragment ions.

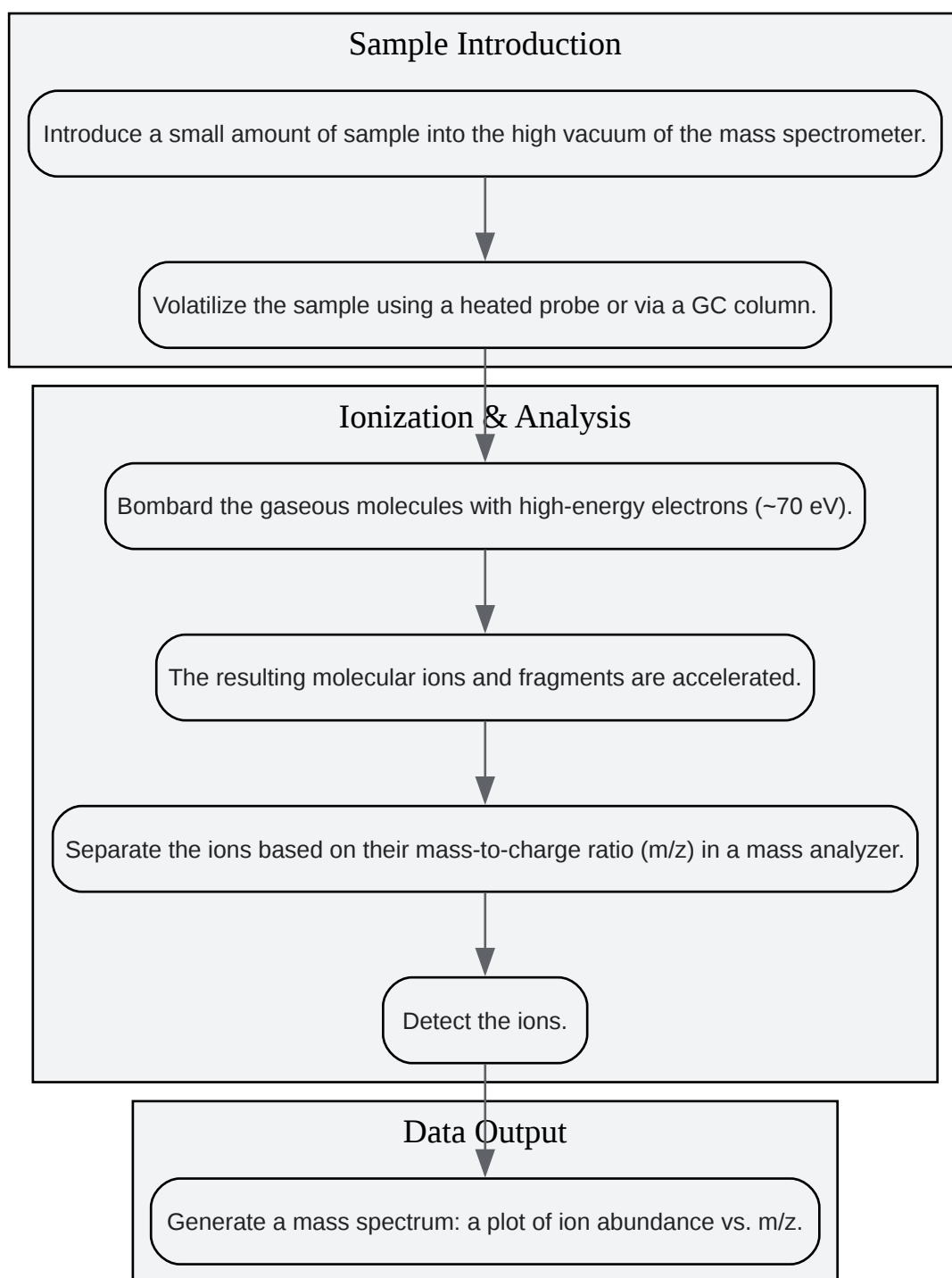
- **Loss of Aldehyde Group:** A common fragmentation pathway is the loss of the formyl radical ($-CHO$), resulting in a fragment ion at $m/z = 142$ ($M-29$).
- **Loss of CO:** Subsequent loss of carbon monoxide from the $[M-H]^+$ ion can lead to a fragment at $m/z = 143$.
- **Influence of Isomerism:** The stability of the resulting carbocations after fragmentation can be influenced by the substituent positions, potentially leading to different relative intensities of the fragment peaks in the spectra of the isomers. For example, the stability of the quinoline ring after losing the formyl radical might differ slightly depending on the position of the methyl group.

Comparative Mass Spectrometry Data

Compound	Molecular Ion (m/z)	Key Fragment Ions (m/z)
Quinoline-4-carboxaldehyde [3]	157	129, 128, 102, 101
4-Methylquinoline-2-carbaldehyde (Projected)	171	170 ($M-H$), 142 ($M-CHO$), 143
2-Methylquinoline-4-carbaldehyde (Projected)	171	170 ($M-H$), 142 ($M-CHO$), 143

While the major fragments are expected to be the same, high-resolution mass spectrometry can confirm the elemental composition, and careful analysis of fragment ion intensities may reveal subtle, isomer-specific differences.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)



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Caption: Workflow for EI-Mass Spectrometry.

Conclusion: A Multi-faceted Approach to Isomer Identification

The differentiation of **4-Methylquinoline-2-carbaldehyde** from its isomers is a task that requires the synergistic use of multiple spectroscopic techniques. While mass spectrometry will confirm the elemental composition, and IR spectroscopy will verify the presence of the key functional groups, it is the fine details of ^1H and ^{13}C NMR spectra that provide the definitive structural evidence. The chemical shifts and coupling patterns of the aromatic protons, in particular, serve as a unique fingerprint for each isomer, directly reflecting the distinct electronic landscape created by the specific arrangement of the methyl and aldehyde substituents. By grounding the interpretation of these spectra in the fundamental principles of chemical structure and electronic effects, researchers can confidently and accurately identify their target molecule.

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